

Application Notes and Protocols: Tungsten-183 as a Tracer in Geological Studies

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Compound of Interest

Compound Name: Tungsten-183

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These application notes provide a comprehensive overview of the use of **Tungsten-183** (^{183}W), in conjunction with other tungsten isotopes, as a powerful tracer in geological and cosmochemical studies. While the direct application of enriched ^{183}W as a mobile tracer is not a common practice, its unique nuclear properties are fundamental to the highly precise and accurate measurement of tungsten isotope variations in natural samples. These variations serve as powerful tracers for a range of geological processes, from core-mantle interactions to the evolution of magmatic systems.

Introduction to Tungsten Isotopes as Geological Tracers

Tungsten (W) has five stable isotopes: ^{180}W , ^{182}W , ^{183}W , ^{184}W , and ^{186}W . The isotopic composition of tungsten in geological materials can vary due to two main processes:

- **Radiogenic ingrowth:** The now-extinct hafnium-182 isotope (^{182}Hf) decayed to ^{182}W with a half-life of 8.9 million years. This decay process, active only in the first ~60 million years of the Solar System's history, created variations in the $^{182}\text{W}/^{184}\text{W}$ ratio in planetary bodies. These variations are a key tool for tracing early planetary differentiation, such as core formation.

- **Mass-dependent fractionation:** Physical and chemical processes can cause slight sorting of isotopes based on their mass differences. While these effects are small for heavy elements like tungsten, modern high-precision analytical techniques can resolve these subtle variations, providing insights into processes like magmatic differentiation and hydrothermal fluid alteration.

Tungsten-183 plays a critical role in the analytical methods used to measure these subtle isotopic variations accurately. Specifically, it is a key component of the ^{180}W - ^{183}W double-spike technique, which is the state-of-the-art method for correcting instrumental mass bias and isotope fractionation that occurs during sample processing.

Key Applications in Geological Studies

The precise measurement of tungsten isotope ratios, enabled by the use of ^{183}W in double-spike methods, allows researchers to investigate a variety of fundamental geological questions:

- **Core-Mantle Interaction:** The Earth's core has a distinct tungsten isotopic composition (lower $^{182}\text{W}/^{184}\text{W}$) compared to the mantle. By analyzing the tungsten isotopic composition of mantle-derived rocks, such as those from ocean island basalts, scientists can trace potential chemical exchange between the core and the mantle.[\[1\]](#)[\[2\]](#)
- **Magmatic Differentiation:** As magma cools and crystallizes, different minerals form at different stages. This process can lead to the fractionation of tungsten isotopes. Studying these variations in suites of igneous rocks can help elucidate the processes of magma evolution and crust formation.[\[3\]](#)[\[4\]](#)
- **Tracing Subducted Materials:** Oceanic crust and sediments can be transported back into the mantle at subduction zones. These materials have distinct tungsten concentrations and isotopic compositions. Analyzing arc lavas for their tungsten isotope signatures can help trace the influence of subducted components in the mantle wedge.
- **Early Solar System Processes:** The Hf-W isotopic system is a primary tool for dating the formation of planetary cores and understanding the early history of planetary bodies, including meteorites and the Earth-Moon system.

Experimental Protocols

Sample Preparation

The preparation of geological samples for tungsten isotope analysis is a meticulous process designed to isolate tungsten from the rock matrix and minimize contamination.

Protocol for Silicate Rocks:

- **Crushing and Pulverization:** Rock samples are first cleaned of any weathered surfaces. They are then crushed into smaller chips using a jaw crusher and pulverized into a fine powder using a shatterbox or a disk mill with tungsten carbide or ceramic surfaces to minimize contamination.^[5]
- **Sample Digestion:** A precisely weighed amount of the powdered rock sample is placed in a clean Savillex beaker. The sample is then spiked with a calibrated ^{180}W - ^{183}W double-spike solution. The double-spike is a mixture of two tungsten isotopes with known, artificially enriched abundances. This step is crucial for the subsequent correction of isotopic fractionation.
- **Acid Digestion:** The sample-spike mixture is digested using a combination of ultra-pure hydrofluoric (HF) and nitric (HNO_3) acids on a hotplate at elevated temperatures until the sample is completely dissolved. Perchloric acid (HClO_4) may also be used to break down any resistant mineral phases.
- **Evaporation and Redissolution:** The acid mixture is evaporated to dryness. The residue is then redissolved in a known concentration of acid, typically hydrochloric acid (HCl) and hydrofluoric acid (HF), in preparation for column chromatography.

Tungsten Separation and Purification

To obtain accurate isotopic measurements, tungsten must be separated from other elements in the sample that could cause isobaric interferences (i.e., isotopes of other elements with the same mass as tungsten isotopes) or matrix effects during mass spectrometry. This is typically achieved through anion-exchange chromatography.

Three-Step Anion-Exchange Chromatography Protocol:

- **Column Preparation:** Anion-exchange resin (e.g., AG1-X8) is loaded into a clean chromatography column and pre-cleaned with a series of acid and water washes. The column is then conditioned with the appropriate acid mixture for sample loading.
- **Sample Loading and Matrix Elution:** The dissolved sample solution is loaded onto the column. A series of acid mixtures of varying concentrations are then passed through the column to elute (wash out) the major matrix elements while the tungsten remains bound to the resin.
- **Tungsten Elution:** Finally, a specific acid mixture (e.g., a mixture of nitric and hydrofluoric acids) is used to elute the purified tungsten fraction from the column. This fraction is collected in a clean beaker.
- **Evaporation and Final Preparation:** The purified tungsten solution is evaporated to dryness and then redissolved in a dilute acid solution for analysis by mass spectrometry.

Analytical Methodology: Multi-Collector Inductively Coupled Plasma Mass Spectrometry (MC-ICP-MS)

High-precision tungsten isotope ratio measurements are performed using a Multi-Collector Inductively Coupled Plasma Mass Spectrometer (MC-ICP-MS).

Measurement Protocol:

- **Instrument Calibration and Tuning:** The MC-ICP-MS is tuned for optimal sensitivity and stability using a tungsten standard solution.
- **Sample Introduction:** The purified tungsten sample solution is introduced into the plasma source of the mass spectrometer, where it is ionized.
- **Mass Analysis:** The ion beam is passed through a magnetic sector that separates the ions based on their mass-to-charge ratio.
- **Data Acquisition:** The intensities of the different tungsten isotope beams (^{180}W , ^{182}W , ^{183}W , ^{184}W , ^{186}W) are simultaneously measured using multiple Faraday cup detectors.

- **Data Correction and Calculation:** The raw isotope ratios are corrected for instrumental mass bias and any fractionation that occurred during sample preparation using the data from the ^{180}W - ^{183}W double-spike. The corrected tungsten isotope ratios are then reported relative to a standard reference material.

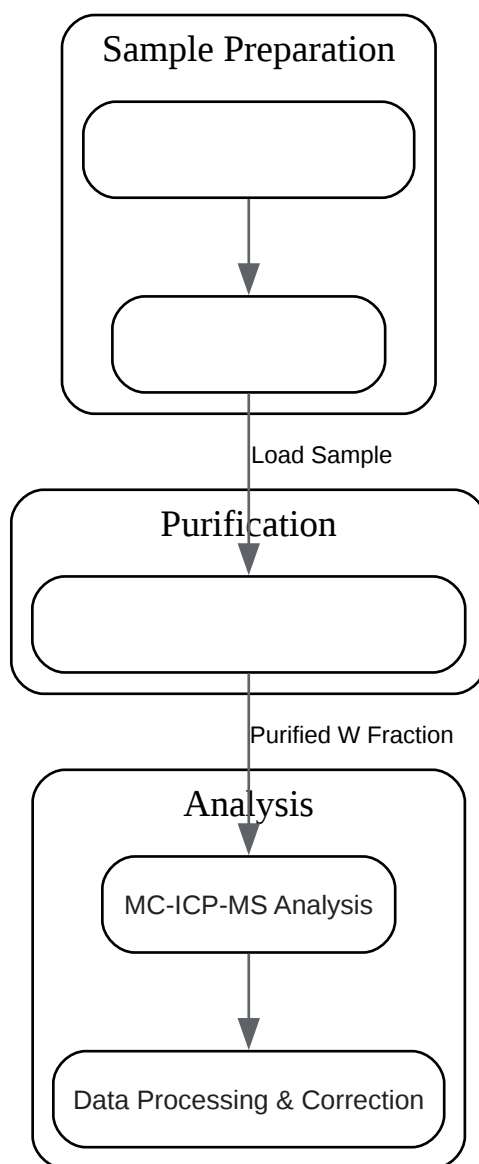
Data Presentation

Quantitative data from tungsten isotope analyses of various geological reference materials are summarized in the table below. These values are typically reported in delta (δ) or epsilon (ϵ) notation, which represents the parts per thousand or parts per ten thousand deviation from a standard reference material, respectively.

Geological Reference Material	$\delta^{186/184}\text{W}$ (‰)	2s.d. (‰)	Reference
BHVO-2 (Basalt)	+0.082	± 0.010	[3]
AGV-2 (Andesite)	+0.016	± 0.032	[3]
NOD-A-1 (Atlantic Mn Crust)	+0.029	± 0.014	[3]
NOD-P-1 (Pacific Mn Crust)	+0.154	± 0.013	[3]
SDC-1 (Mica Schist)	+0.049	± 0.012	[3]
W-2a (Diabase)	+0.081	± 0.014	[3]
SCo-1 (Cody Shale)	+0.056	± 0.017	[3]

Visualizations

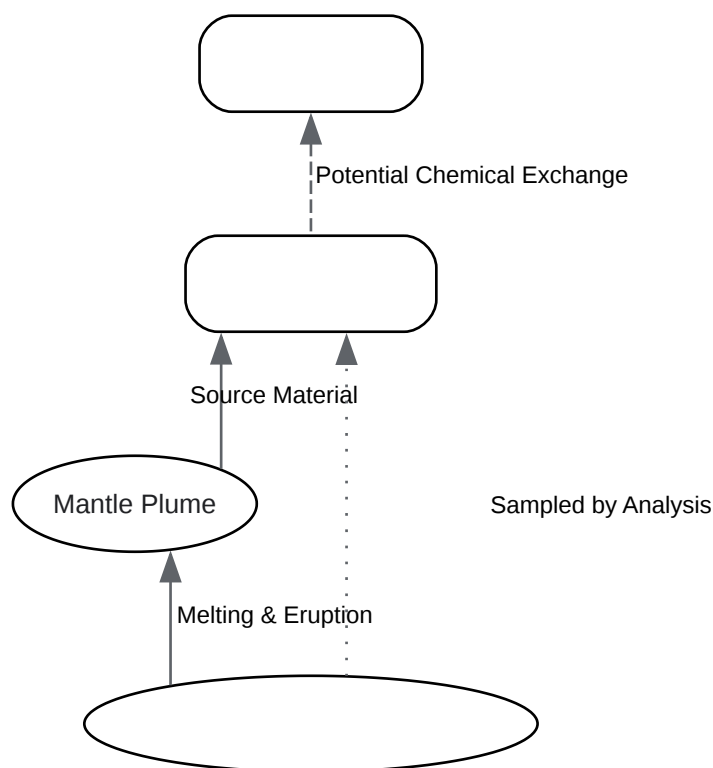
Experimental Workflow for Tungsten Isotope Analysis



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Caption: Workflow for Tungsten Isotope Analysis.

Logical Relationship of Tungsten Isotopes in Tracing Core-Mantle Interaction



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Caption: Tracing Core-Mantle Interaction with W Isotopes.

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